Technical Guide: Physical Characteristics of 4-n-Butylaniline-d4,ND2

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-n-Butylaniline--d4,ND2*
CAS No.:	*1219794-75-8*
Cat. No.:	*B581862*

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Executive Summary

This technical guide profiles 4-n-Butylaniline-d4,ND2 (CAS: 1219794-75-8), a hexadeuterated isotopologue of the liquid crystal precursor 4-n-butylaniline. Characterized by full deuteration of the aromatic ring (

) and the amine moiety (

), this compound serves as a critical internal standard in mass spectrometry and a mechanistic probe in liquid crystal dynamics.

Researchers must note that while the aromatic deuteriums are stable, the amine deuteriums (

) are labile. Without strict anhydrous handling, rapid proton-deuterium exchange (H/D exchange) with atmospheric moisture will degrade the isotopic purity of the amine group. This guide outlines the physical properties, spectral signatures, and mandatory handling protocols to maintain integrity.

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Part 1: Chemical Identity & Structural Specifications[1]

The compound is defined by the substitution of all four aromatic protons and both amine protons with deuterium (

). The butyl chain remains protonated.

Parameter	Specification
Systematic Name	4-butyl-2,3,5,6-tetradeuteriobenzenamine-
Common Name	4-n-Butylaniline-d4,ND2
CAS Number	1219794-75-8 (Labeled); 104-13-2 (Unlabeled Parent)
Chemical Formula	
Molecular Weight	155.27 g/mol (Calculated) vs 149.23 g/mol (Parent)
Isotopic Purity	Typically ≥ 98 atom % D
Appearance	Clear, colorless to pale yellow liquid (oxidizes to brown upon air exposure)

Structural Visualization

The following diagram illustrates the specific deuteration sites (Ring positions 2,3,5,6 and Amine).

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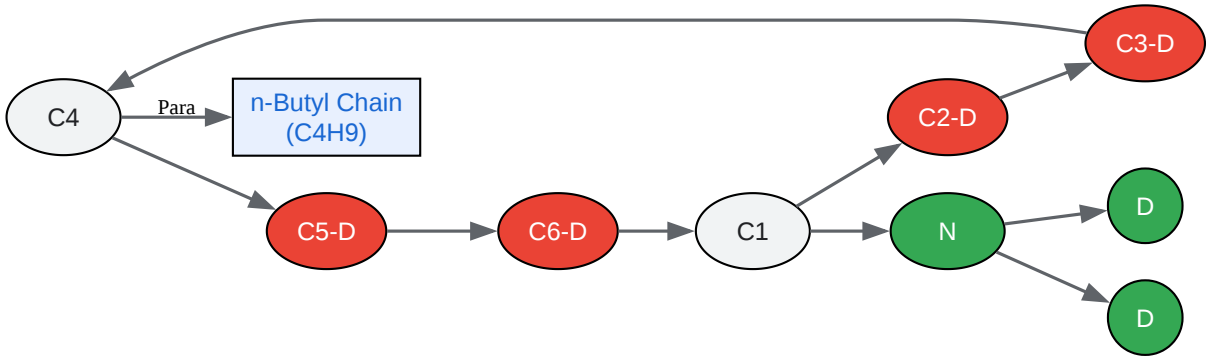


Figure 1: Structure of 4-n-Butylaniline-d4,ND2. Red nodes indicate stable aromatic deuteriums; Green nodes indicate labile amine deuteriums.

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Part 2: Physical Properties Matrix

Due to the scarcity of direct experimental data for the specific d4,ND2 isotopologue in open literature, the values below combine available vendor data with calculated values derived from the Deuterium Isotope Effect.

Comparative Physical Characteristics[3]

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Property	Parent (4-n-Butylaniline)	Deuterated (d4,ND2)	Technical Insight
Boiling Point	133–134 °C (14 mmHg)	~132–133 °C (14 mmHg)	Deuterated aromatics often exhibit a slight inverse isotope effect (lower BP) due to reduced van der Waals forces (smaller molar volume of C-D bonds).
Density (25°C)	0.945 g/mL	~0.983 g/mL	Calculated based on mass increase (+4.05%) with negligible volume change.
Refractive Index	1.535	~1.533	C-D bonds have slightly lower polarizability than C-H bonds, lowering RI.
Melting Point	-14 °C to -21 °C	~ -14 °C	Phase transition temperatures remain largely similar, though isotopic purity affects supercooling behavior.
pKa (Conjugate Acid)	~5.0	~5.1	Deuteration of the amine ( ) slightly increases basicity due to zero-point energy differences (thermodynamic isotope effect).

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Solubility & Partitioning[6]

- Water Solubility: Low (Hydrophobic).
- Organic Solubility: Miscible with Chloroform, DMSO, Methanol, and Ethyl Acetate.
- Critical Note:Do not use protic solvents (Methanol, Water, Ethanol) if preserving the ND2 label is required.

Part 3: Spectral Characterization

Identification of 4-n-Butylaniline-d4,ND2 relies on specific shifts in NMR and Mass Spectrometry caused by the heavier isotope.

Mass Spectrometry (MS)

- Parent Ion: The molecular ion (

) shifts from m/z 149 (native) to m/z 155.
- Fragmentation Pattern:
  - Tropylium Ion: The characteristic tropylium fragment (usually m/z 91 for alkylbenzenes) will shift to m/z 95 (

    ), confirming ring deuteration.
  - McLafferty Rearrangement: Analysis of the butyl chain fragmentation can confirm the chain remains protonated.

Nuclear Magnetic Resonance (NMR)[7]

- -NMR (Proton NMR):
  - Aromatic Region (6.5–7.2 ppm):Silent. The replacement of H with D removes the characteristic AA'BB' para-substitution pattern. Residual protio-signal indicates isotopic impurity.
  - Amine Region (~3.5 ppm):Silent. The

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group is invisible in

-NMR.

- Alkyl Region (0.9–2.6 ppm): Unchanged. You will see the standard triplet (methyl), sextet, quintet, and triplet (benzylic methylene) corresponding to the butyl chain.

- -NMR:
  - Aromatic Carbons: Appear as triplets (coupling with one D) with reduced intensity due to the lack of Nuclear Overhauser Effect (NOE) and C-D coupling (

).
  - Isotope Shift: Deuterated carbons typically shift upfield by ~0.3–0.5 ppm.

Infrared Spectroscopy (IR)

- N-H Stretch: The strong doublet usually seen at 3300–3400 cm^{-1} disappears.
- N-D Stretch: New bands appear at lower frequency (2400–2550 cm^{-1}) due to the increased mass of deuterium (

).

Part 4: Handling Protocol & H/D Exchange Prevention

The ND2 group is chemically labile. Protons from atmospheric moisture or protic solvents will exchange with the amine deuteriums, converting the compound back to

.

Mechanism of Degradation

The following diagram details the exchange risk.

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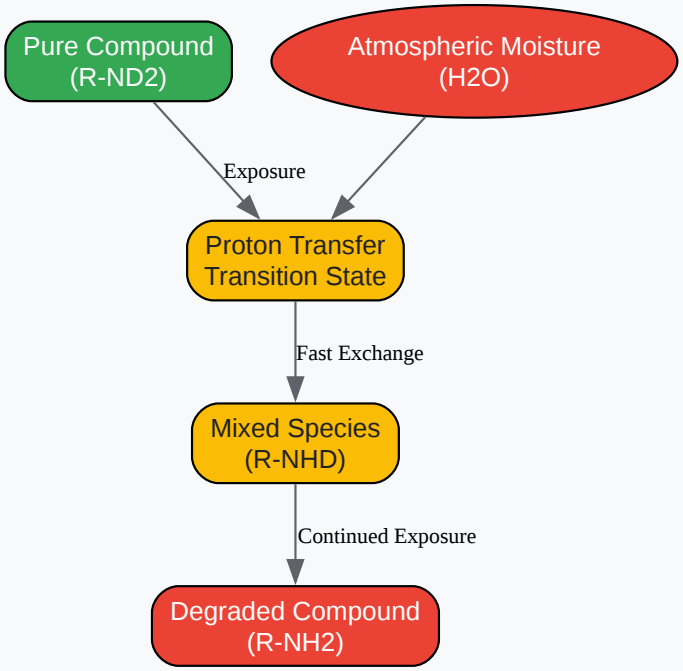


Figure 2: Labile H/D Exchange Mechanism. Exposure to moisture rapidly degrades the ND2 tag.

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Validated Handling Protocol

- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Solvent Selection:
  - Allowed:

    ,

    (must be stored over molecular sieves),

    .
  - Forbidden: Methanol (

    or

), Water, Ethanol.

- Glassware: All glassware must be oven-dried to remove adsorbed surface moisture before contact.

Part 5: Applications in Research

Liquid Crystal Dynamics

4-n-Butylaniline is the direct precursor to MBBA (N-(4-methoxybenzylidene)-4-butylaniline), a classic room-temperature liquid crystal.

- Usage: The

  variant allows researchers to use Deuterium NMR (

  -NMR) to probe the order parameter (

) and molecular dynamics of the mesogen core without interference from the flexible alkyl tails.

- Quadrupolar Splitting: The rigid aromatic deuteriums provide distinct quadrupolar splitting patterns that correlate directly to the orientation of the liquid crystal director.

Internal Standard for Metabolomics

In drug development, 4-n-butylaniline derivatives appear as metabolites of certain pharmaceuticals or industrial dyes.

- Quantification: The +6 Da mass shift moves the signal well beyond the natural isotopic envelope of the analyte, providing interference-free quantification in LC-MS/MS assays.

- Retention Time: Deuterated analogs may elute slightly earlier than protio-analogs on Reverse Phase HPLC columns due to the slightly lower lipophilicity of C-D bonds.

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